

# Solubility of 2-Amino-6-pyridinecarboxaldehyde in organic solvents

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	2-Amino-6-pyridinecarboxaldehyde
Cat. No.:	B1290439

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An In-depth Technical Guide on the Solubility of **2-Amino-6-pyridinecarboxaldehyde** in Organic Solvents

## Introduction

**2-Amino-6-pyridinecarboxaldehyde** is a heterocyclic organic compound of significant interest in medicinal chemistry and materials science. Its utility as a building block in the synthesis of novel therapeutic agents and functional materials necessitates a thorough understanding of its physicochemical properties, particularly its solubility in various organic solvents. This technical guide provides a comprehensive overview of the solubility of **2-Amino-6-pyridinecarboxaldehyde**, outlines a detailed experimental protocol for its determination, and presents a framework for the systematic recording and interpretation of solubility data. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Predicted Solubility Profile

While specific experimental data for the solubility of **2-Amino-6-pyridinecarboxaldehyde** is not extensively reported in the public domain, an informed estimation can be made based on its molecular structure. The presence of both a hydrogen-bond-donating amino group and a hydrogen-bond-accepting aldehyde and pyridine nitrogen suggests that its solubility will be highest in polar aprotic and protic solvents.

The amino group can form hydrogen bonds with acceptor solvents (e.g., ethers, ketones), while the aldehyde and pyridine nitrogen can interact with donor solvents (e.g., alcohols). This amphiprotic nature will likely lead to favorable interactions with a wide range of solvents. However, the crystalline nature of the solid, influenced by intermolecular hydrogen bonding between the amino group and the pyridine nitrogen of adjacent molecules, will counteract the solvation process. Therefore, a balance between lattice energy and solvation energy will govern the overall solubility.

## Data Presentation: A Framework for Solubility Data

To ensure consistency and comparability of solubility data, it is recommended to record experimental findings in a structured format. The following table provides a template for documenting the solubility of **2-Amino-6-pyridinecarboxaldehyde** in various organic solvents at a specified temperature.

Solvent	Solvent Polarity (Dielectric Constant)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination	Temperature (°C)
e.g., Methanol	32.7	e.g., Isothermal Saturation	25		
e.g., Ethanol	24.5	e.g., Isothermal Saturation	25		
e.g., Acetone	20.7	e.g., Isothermal Saturation	25		
e.g., Dichlorometh ane	9.1	e.g., Isothermal Saturation	25		
e.g., Ethyl Acetate	6.0	e.g., Isothermal Saturation	25		
e.g., Toluene	2.4	e.g., Isothermal Saturation	25		
e.g., Hexane	1.9	e.g., Isothermal Saturation	25		

## Experimental Protocol: Isothermal Saturation Method

The isothermal saturation method is a reliable and widely used technique for determining the equilibrium solubility of a solid compound in a solvent. This protocol outlines the steps for determining the solubility of **2-Amino-6-pyridinecarboxaldehyde**.

## Materials:

- **2-Amino-6-pyridinecarboxaldehyde** (high purity)
- Selected organic solvents (analytical grade)
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (e.g., 0.22 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

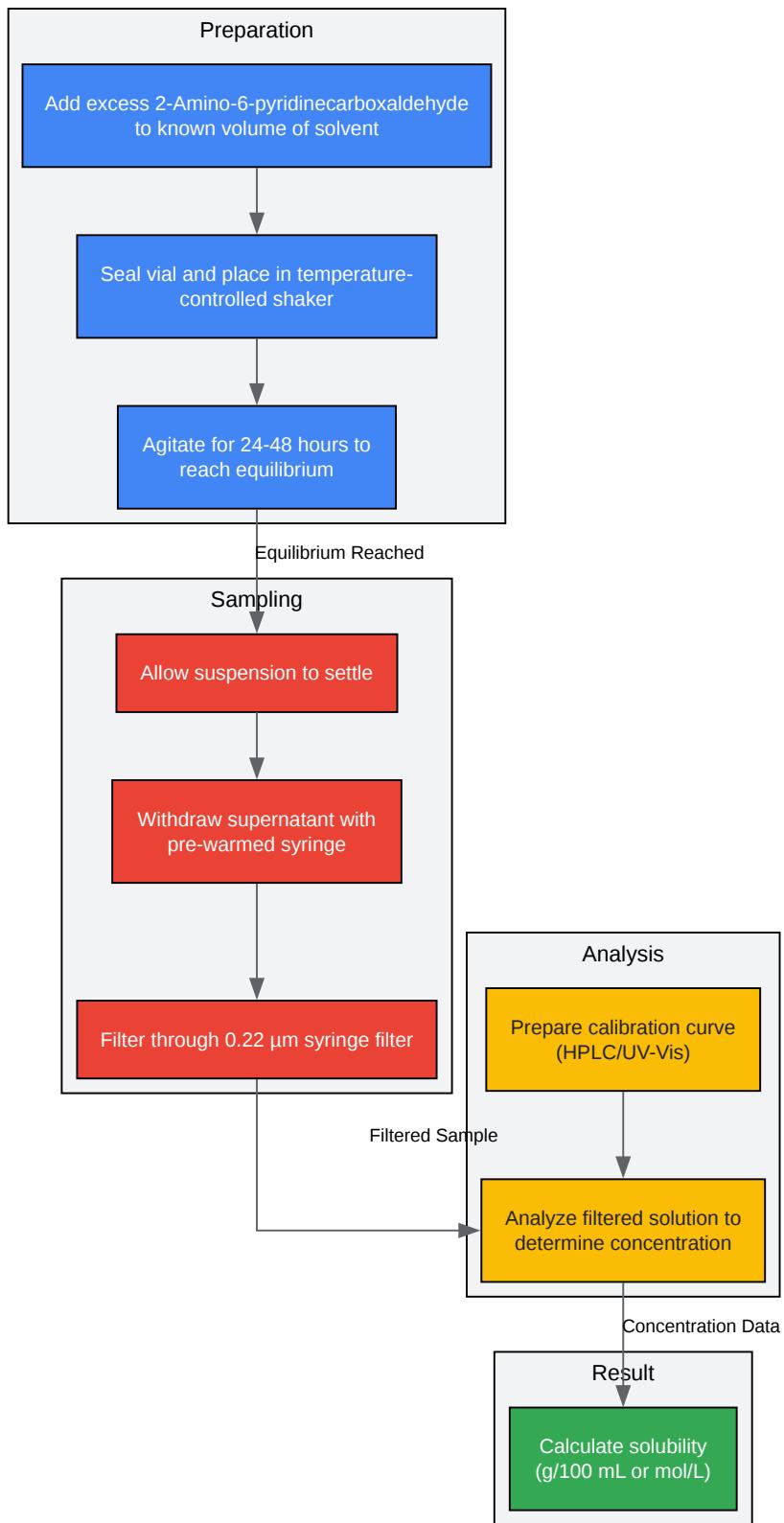
## Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Amino-6-pyridinecarboxaldehyde** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
  - Place the vial in an orbital shaker or on a magnetic stirrer with a constant temperature bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Filtration:
  - Allow the suspension to settle for a predetermined time (e.g., 2 hours) at the constant temperature.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid precipitation.

- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.
- Quantification:
  - Determine the concentration of **2-Amino-6-pyridinecarboxaldehyde** in the filtered solution using a validated analytical method such as HPLC or UV-Vis spectroscopy.
  - For HPLC analysis, a calibration curve should be prepared using standard solutions of known concentrations.
  - For UV-Vis analysis, the molar absorptivity of the compound at a specific wavelength must be determined.
- Calculation of Solubility:
  - Calculate the solubility in grams per 100 mL ( g/100 mL) or moles per liter (mol/L) based on the determined concentration and the volume of the solvent.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the isothermal saturation method for determining the solubility of **2-Amino-6-pyridinecarboxaldehyde**.

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Caption: Workflow for determining solubility via the isothermal saturation method.

## Conclusion

A comprehensive understanding of the solubility of **2-Amino-6-pyridinecarboxaldehyde** is paramount for its effective utilization in research and development. This guide provides a foundational understanding of its expected solubility, a robust experimental protocol for its determination, and a standardized method for data presentation. By following the outlined procedures, researchers can generate high-quality, reproducible solubility data, which is essential for formulation development, reaction optimization, and the overall advancement of scientific endeavors involving this versatile compound.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)